

Silylated Furan Boronic Acids: Strategic Scaffolds for Modular Drug Design

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Compound of Interest

Compound Name: 4-(Trimethylsilyl)furan-2-boronic acid

Cat. No.: B8003807

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Part 1: The Strategic Value Proposition

In the landscape of heterocyclic chemistry, furan rings are ubiquitous but notoriously difficult to functionalize selectively at the

-positions (C3/C4) due to the high reactivity of the

-positions (C2/C5).

Silylated furan boronic acids represent a "privileged intermediate" class that solves two fundamental problems:

- **Regiocontrol (The Synthetic Driver):** The silyl group acts as a robust blocking agent or a directing group, forcing subsequent functionalization (like borylation) to specific ring positions that are otherwise inaccessible.
- **Bioisosterism (The Biological Driver):** The retention of the silyl group in the final pharmacophore offers a "Silicon Switch"—increasing lipophilicity and metabolic stability at positions prone to oxidative ring opening (a common toxicity liability for furans).

The "Dual-Handle" Advantage

These molecules possess two orthogonal reactive handles:

- The Boronic Acid (B(O)R): Ready for Suzuki-Miyaura cross-coupling to build complexity.^[1]
- The Silyl Group (-SiR3): Can serve as a permanent lipophilic bioisostere, a temporary blocking group, or a handle for Hiyama coupling/ipso-substitution.

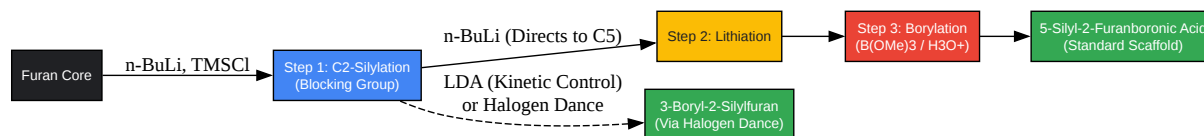
Part 2: Synthesis & Regiocontrol Logic

The primary utility of silylated furan boronic acids is the ability to program the substitution pattern of the furan ring. Below is the decision logic for accessing different isomers.

The Regioselectivity Matrix

Target Isomer	Precursor Strategy	Mechanism
2,5-Disubstituted	2-Silylfuran	-Lithiation is thermodynamically favored at C5.
	Lithiation	
	Borate Quench	
2,3-Disubstituted	3-Bromofuran	Requires "Dance" reactions or specific halogen-metal exchange.
	Silylation	
	Borylation	
3,4-Disubstituted	2,5-Bis(silyl)furan	Silyl groups block
	3-Borylation	-positions, forcing reaction to
		-positions.

Visualization: The Divergent Synthesis Workflow



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Caption: Divergent synthesis pathways. The silyl group at C2 dictates the regioselectivity of the subsequent borylation, enabling access to distinct chemical spaces.

Part 3: Experimental Protocols

Protocol A: Synthesis of 5-(Trimethylsilyl)-2-furanboronic Acid

A robust method for generating the primary building block for "Silicon Switch" libraries.

Reagents:

- 2-(Trimethylsilyl)furan (1.0 equiv)
- *n*-Butyllithium (1.2 equiv, 2.5 M in hexanes)
- Triisopropyl borate (1.5 equiv)
- Anhydrous THF
- 2N HCl

Step-by-Step Methodology:

- Inert Setup: Flame-dry a 250 mL round-bottom flask and flush with Argon. Add 2-(trimethylsilyl)furan (10 mmol) and anhydrous THF (50 mL).
- Cryogenic Lithiation: Cool the solution to -78 °C (dry ice/acetone bath).
- Deprotonation: Add

-BuLi dropwise over 20 minutes. Critical: Maintain temperature below -70 °C to prevent silyl migration or ring opening. Stir for 1 hour at -78 °C.

- Borylation: Add triisopropyl borate dropwise. The solution may become viscous. Stir for 30 mins at -78 °C, then allow to warm to room temperature (RT) over 2 hours.
- Hydrolysis: Quench the reaction with 2N HCl (20 mL) and stir vigorously for 30 minutes to hydrolyze the boronate ester to the free acid.
- Workup: Extract with diethyl ether (mL). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Recrystallize from hexane/ether or use directly if purity >95% (check via H NMR).

Validation Check:

- H NMR should show the disappearance of the C5 proton and the retention of the TMS singlet (ppm).
- B NMR typically shows a broad singlet around 29-30 ppm.

Part 4: Medicinal Chemistry Applications[2][3][4][5][6][7]

The "Silicon Switch" in Lead Optimization

Replacing a carbon-based alkyl group (e.g., tert-butyl) with a silyl group (e.g., trimethylsilyl) often improves the ADME profile of a drug candidate.

Property	Carbon Analog (t-Bu)	Silicon Analog (TMS)	Impact on Drug Design
Bond Length	C-C: 1.54 Å	C-Si: 1.87 Å	Alters binding pocket fit; Si is larger.
Lipophilicity	High	Higher (+0.5 LogP)	Improves membrane permeability/BBB crossing.
Metabolism	Prone to oxidation	More stable (often)	"Metabolic Blocking" of the furan ring.

Case Study Application: In the development of furan-based kinase inhibitors, the metabolic liability is the oxidation of the furan ring to a toxic cis-2-butene-1,4-dial. Placing a bulky TMS group at the C5 position (via the boronic acid intermediate described above) sterically hinders the oxidative enzymes (CYP450s), significantly extending the half-life of the scaffold.

Orthogonal Cross-Coupling (Library Generation)

Silylated furan boronic acids allow for the rapid generation of libraries via Suzuki-Miyaura Coupling.

- Reaction: 5-TMS-2-furanboronic acid + Aryl Halide (
)
5-TMS-2-Aryl-Furan.
- Post-Coupling Utility: The retained TMS group can be:
 - Left as is (Bioisostere).
 - Converted to a Halogen (Ipso-substitution with
 or
).
 - Coupled again (Hiyama coupling) to create non-symmetric 2,5-diaryl furans.

Part 5: References

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